

An In-depth Technical Guide to 4-Methyl-3-sulfamoylbenzoic Acid (C8H9NO4S)

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Compound of Interest

Compound Name: 4-Methyl-3-sulfamoylbenzoic acid

Cat. No.: B1361579

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This technical guide provides a comprehensive overview of **4-Methyl-3-sulfamoylbenzoic acid**, a sulfonamide derivative of benzoic acid. The document is intended for researchers, scientists, and drug development professionals, detailing its chemical and physical properties, proposed synthesis and purification protocols, and potential biological activities based on related compounds.

Chemical and Physical Properties

4-Methyl-3-sulfamoylbenzoic acid, with the molecular formula C8H9NO4S, is a white to off-white solid.[1][2] Its chemical structure consists of a benzoic acid core substituted with a methyl group at the 4-position and a sulfamoyl group at the 3-position. The presence of the carboxylic acid and sulfonamide functional groups suggests its potential as a versatile intermediate in organic synthesis and as a scaffold for developing biologically active molecules.

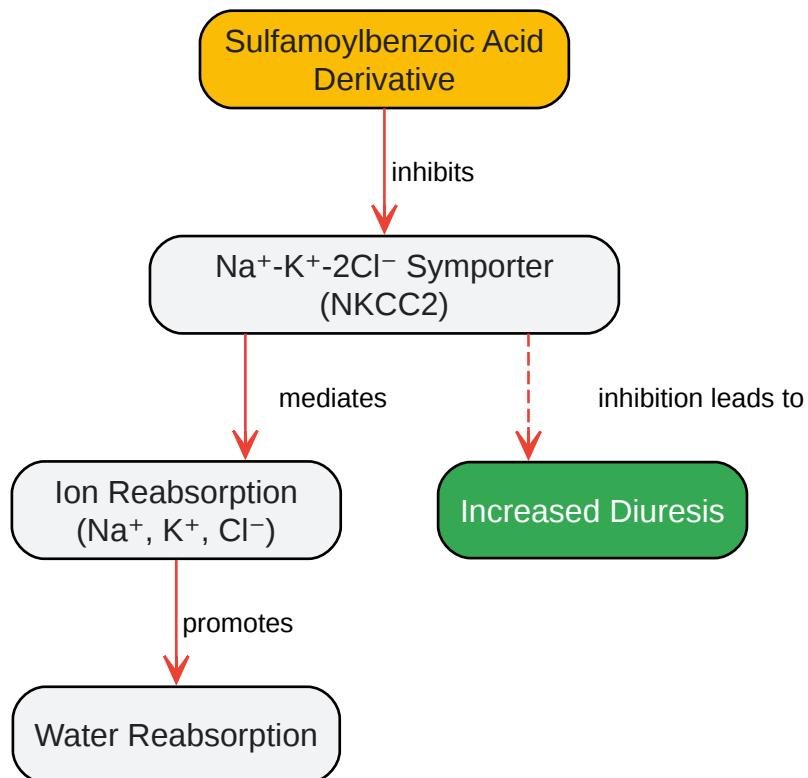
Property	Value	Source
Molecular Formula	C8H9NO4S	[1]
Molecular Weight	215.23 g/mol	[1]
CAS Number	20532-05-2	[1]
Appearance	White to off-white solid	[1] [2]
Melting Point	267-269 °C	[1] [2]
Boiling Point (Predicted)	487.0 ± 55.0 °C	[1] [2]
Density (Predicted)	1.462 ± 0.06 g/cm³	[1] [2]
pKa (Predicted)	3.84 ± 0.10	[1] [2]
SMILES	CC1=C(C=C(C=C1)C(=O)O)S(=O)(=O)N	[3]
InChI	InChI=1S/C8H9NO4S/c1-5-2-3-6(8(10)11)4-7(5)14(9,12)13/h2-4H,1H3,(H,10,11)(H2,9,12,13)	[3]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **4-Methyl-3-sulfamoylbenzoic acid** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for analogous sulfamoylbenzoic acids. The most common approach involves the chlorosulfonation of a substituted benzoic acid followed by amination.

Proposed Synthesis of 4-Methyl-3-sulfamoylbenzoic Acid

The proposed synthesis starts from 4-methylbenzoic acid (p-toluenesulfonic acid).



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